

Essential Safety and Operational Guide for Handling GSK3117391

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Compound of Interest

Compound Name: GSK3117391

Cat. No.: B607823

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of the potent histone deacetylase (HDAC) inhibitor, **GSK3117391**.

This document provides critical safety and logistical information for the laboratory use of **GSK3117391**. Adherence to these guidelines is essential to ensure personnel safety and to maintain a safe research environment. The information herein is based on the known hazard classifications of **GSK3117391** and general best practices for handling potent chemical compounds.

Hazard Identification and Classification

GSK3117391 is a potent compound with the following Globally Harmonized System (GHS) classifications:

- Acute Toxicity 4, Oral: Harmful if swallowed.[\[1\]](#)
- Germ Cell Mutagenicity 2: Suspected of causing genetic defects.[\[1\]](#)
- Reproductive Toxicity 2: Suspected of damaging fertility or the unborn child.[\[1\]](#)

Due to these significant health risks, all handling of **GSK3117391** must be conducted with appropriate engineering controls and personal protective equipment.

Personal Protective Equipment (PPE)

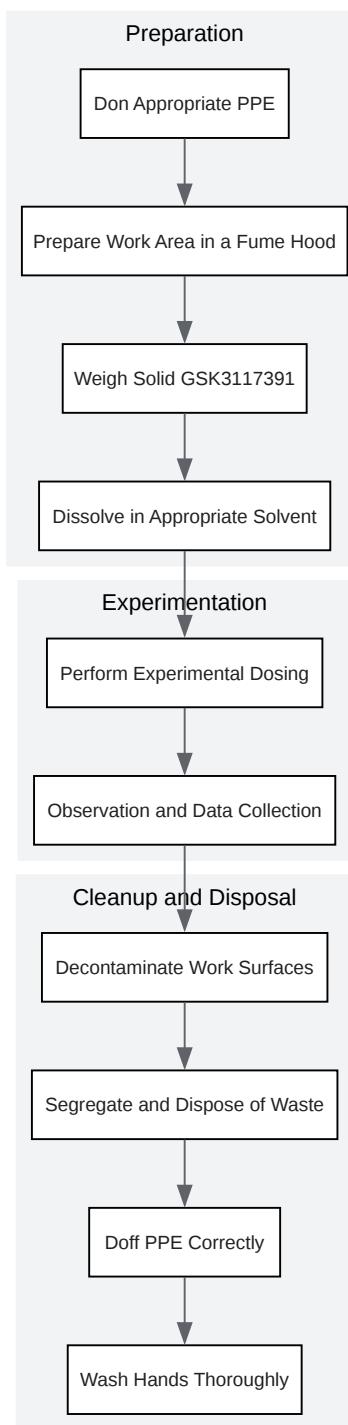
The selection and correct use of PPE are paramount to prevent exposure. The following table summarizes the minimum recommended PPE for laboratory activities involving **GSK3117391**.

Activity	Gloves	Eye/Face Protection	Respiratory Protection	Lab Coat/Gown
Weighing and Aliquoting (Solid)	Double-gloved with chemotherapy-rated nitrile gloves	Chemical safety goggles and a face shield	NIOSH-approved N95 or higher respirator	Disposable, solid-front gown with tight-fitting cuffs
Solution Preparation	Double-gloved with chemotherapy-rated nitrile gloves	Chemical safety goggles	Work in a certified chemical fume hood	Disposable, solid-front gown with tight-fitting cuffs
In Vitro/In Vivo Dosing	Double-gloved with chemotherapy-rated nitrile gloves	Chemical safety goggles	Work in a certified chemical fume hood or biological safety cabinet	Disposable, solid-front gown with tight-fitting cuffs
Waste Disposal	Double-gloved with chemotherapy-rated nitrile gloves	Chemical safety goggles	As required by the primary handling activity	Disposable, solid-front gown with tight-fitting cuffs

Operational Plan for Safe Handling

A systematic approach to handling **GSK3117391** is crucial to minimize the risk of exposure. The following workflow outlines the key steps from preparation to disposal.

Workflow for Safe Handling of GSK3117391

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Caption: Logical workflow for the safe handling of **GSK3117391**.

Experimental Protocols

1. Weighing and Aliquoting Solid **GSK3117391**:

- Always perform this task within a certified chemical fume hood with the sash at the lowest practical height.
- Use a dedicated, calibrated analytical balance.
- To minimize static, use anti-static weighing dishes.
- Handle the solid compound with chemical-resistant spatulas.
- After weighing, securely cap the stock container and the aliquoted amount.
- Decontaminate the balance and surrounding surfaces with an appropriate solvent (e.g., 70% ethanol) followed by a suitable laboratory detergent.

2. Preparation of **GSK3117391** Solutions:

- All solution preparations must be carried out in a certified chemical fume hood.
- Use appropriate solvents as determined by your experimental protocol.
- Add the solvent to the weighed **GSK3117391** slowly to avoid splashing.
- If sonication is required for dissolution, ensure the vial is securely capped and placed in a secondary container within the sonicator.
- Clearly label the final solution with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.

Disposal Plan

Proper disposal of **GSK3117391** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Solid GSK3117391	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all institutional and local regulations.
Contaminated Labware (e.g., vials, pipette tips)	Place in a designated hazardous waste container lined with a chemically resistant bag.
Contaminated PPE (e.g., gloves, gown)	Place in a designated hazardous waste container lined with a yellow chemotherapy waste bag.
Liquid Waste (Solutions containing GSK3117391)	Collect in a sealed, labeled, and chemically compatible hazardous waste container. Do not pour down the drain.

Disclaimer: The information provided in this document is intended as a guide for trained laboratory personnel. A complete Safety Data Sheet (SDS) for **GSK3117391** should be obtained from the supplier and consulted for the most detailed and specific safety information. Always consult with your institution's Environmental Health and Safety (EHS) department for guidance on specific procedures and compliance with local regulations.

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References

- 1. Gsk-3117391 | C22H33N3O4 | CID 53630042 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling GSK3117391]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b607823#personal-protective-equipment-for-handling-gsk3117391>

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